

# Revolutionizing Organic Solar Cell Fabrication: A Green Solvent Approach with Pdino

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pdino

Cat. No.: B8222528

[Get Quote](#)

The shift towards sustainable and environmentally friendly manufacturing processes is paramount in the advancement of organic solar cell (OSC) technology. This application note details the protocols for fabricating high-efficiency OSCs using the electron transport layer material **Pdino** in conjunction with green, non-halogenated solvents for the active layer, offering a viable alternative to toxic chlorinated solvents traditionally used in OSC production.

The reliance on halogenated solvents like chloroform and chlorobenzene in the fabrication of high-performing OSCs poses significant health and environmental risks, hindering the path to large-scale, sustainable commercialization. In response, researchers are increasingly exploring green solvent alternatives. This note focuses on the integration of **Pdino**, a perylene diimide-based cathode interlayer material soluble in eco-friendly solvents like methanol, into a green solvent-processed OSC fabrication workflow. The use of **Pdino** has been shown to not only facilitate green processing but also to enhance the stability of the resulting devices.

This document provides a detailed protocol for the fabrication of OSCs based on the highly efficient PM6:Y6 active layer blend, processed from the non-halogenated solvent o-xylene, and utilizing a **Pdino** interlayer.

## Experimental Protocols

### Materials and Reagents

- Substrates: Indium tin oxide (ITO)-coated glass

- Hole Transport Layer (HTL): Poly(3,4-ethylenedioxythiophene):polystyrene sulfonate (PEDOT:PSS)
- Active Layer Donor: PM6 (Poly[(2,6-(4,8-bis(5-(2-ethylhexyl-3-fluoro)thiophen-2-yl)-benzo[1,2-b:4,5-b']dithiophene))-alt-(5,5-(1',3'-di-2-thienyl-5',7'-bis(2-ethylhexyl)benzo[1',2'-c:4,5'-c']dithiophene-4,8-dione))])
- Active Layer Acceptor: Y6 (2,2'-((2Z,2'Z)-((12,13-bis(2-ethylhexyl)-3,9-diundecyl-12,13-dihydro-[1][2][3]thiadiazolo[3,4-e]thieno[2'',3'':4',5']thieno[2',3':4,5]pyrrolo[3,2-g]thieno[2',3':4,5]thieno[3,2-b]indole-2,10-diyl)bis(methanylylidene))bis(5,6-difluoro-3-oxo-2,3-dihydro-1H-indene-2,1-diylidene))dimalononitrile)
- Electron Transport Layer (ETL): **Pdino** (Perylene diimide functionalized with amino N-oxide)
- Top Electrode: Aluminum (Al)
- Green Solvent for Active Layer: o-Xylene (o-XY)
- Solvent for ETL: Methanol (MeOH)
- Cleaning Solvents: Detergent, deionized water, isopropyl alcohol

## Device Fabrication Protocol

The fabrication process follows a conventional device architecture of ITO/PEDOT:PSS/PM6:Y6/**Pdino**/Al.

- Substrate Cleaning:
  - ITO-coated glass substrates are sequentially cleaned by ultrasonication in detergent, deionized water, and isopropyl alcohol for 30 minutes each.
  - The cleaned substrates are then dried with a nitrogen gun.
  - Immediately before use, the substrates are treated with plasma for 3 minutes to enhance the surface wettability.
- Hole Transport Layer (HTL) Deposition:

- A layer of PEDOT:PSS is spin-coated onto the plasma-treated ITO substrates at 4000 rpm for 40 seconds.
- The substrates are then annealed at 150°C in an ambient atmosphere for 20 minutes.
- Active Layer Preparation and Deposition:
  - The active layer solution is prepared by dissolving PM6 and Y6 in o-xylene at a total concentration of 16 mg/mL with a donor-to-acceptor weight ratio of 1:1.2.
  - The solution is stirred at 70°C overnight in a nitrogen-filled glovebox.
  - The PEDOT:PSS-coated substrates are transferred into the glovebox.
  - The PM6:Y6 solution is spin-coated onto the preheated PEDOT:PSS layer at 1000 rpm for 40 seconds.
  - The active layer is then annealed at 100°C for 10 minutes.
- Electron Transport Layer (ETL) Deposition:
  - A solution of **Pdino** in methanol is prepared.
  - The **Pdino** solution is spin-coated onto the active layer.
- Top Electrode Deposition:
  - Finally, a 100 nm thick aluminum (Al) top electrode is deposited by thermal evaporation.

## Data Presentation

The performance of organic solar cells fabricated using green solvents is approaching that of devices made with traditional halogenated solvents. Below is a summary of the photovoltaic performance for a PM6:Y6 based device processed with o-xylene and a **Pdino** interlayer.

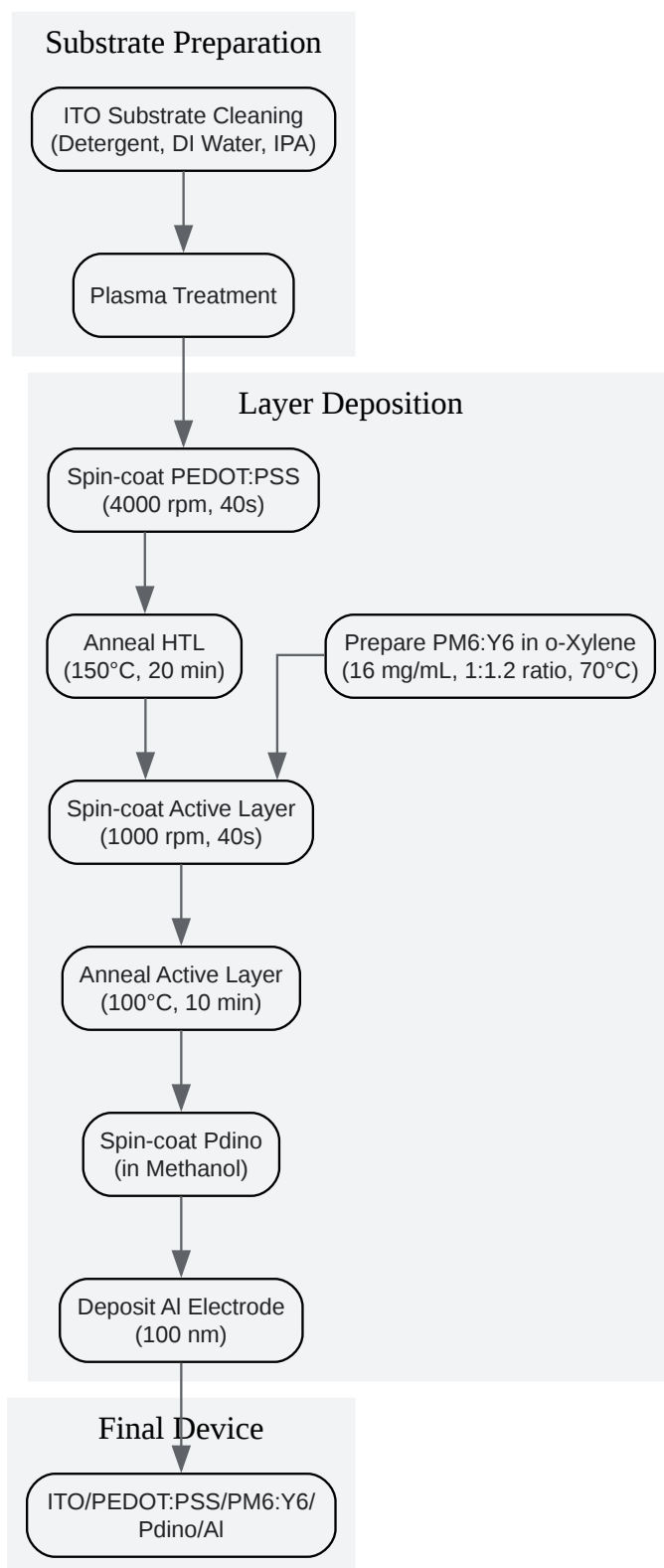
Active Layer	Solvent	PCE (%)	VOC (V)	JSC (mA/cm <sup>2</sup> )	FF (%)
PM6:Y6	o-Xylene	9.5	-	-	-

Note: Detailed VOC, JSC, and FF values were not available in the referenced supporting information for the o-xylene processed device. The Power Conversion Efficiency (PCE) of 9.5% has been reported for a PM6:Y6 active layer optimized with o-xylene[1]. For comparison, devices processed with the halogenated solvent chloroform have achieved a PCE of 14.2%[1].

## Visualizations

### Experimental Workflow

The following diagram illustrates the step-by-step process for the fabrication of organic solar cells using a green solvent for the active layer and a **Pdino** interlayer.

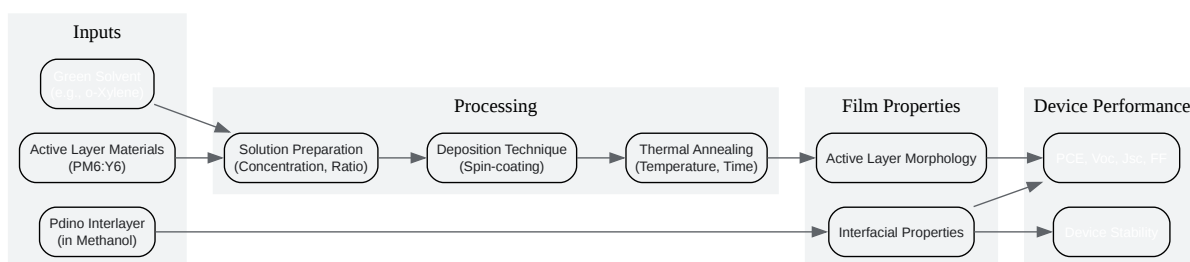


[Click to download full resolution via product page](#)

Caption: Workflow for Green Solvent Fabrication of OSCs.

## Logical Relationship of Green Solvent Processing

This diagram outlines the key relationships between the choice of a green solvent, the processing steps, and the final device performance.



[Click to download full resolution via product page](#)

Caption: Green Solvent Processing Logic Diagram.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. DSpace [repository.kaust.edu.sa]
- 2. Chemical structure and processing solvent of cathode interlayer materials affect organic solar cells performance - Journal of Materials Chemistry C (RSC Publishing)  
DOI:10.1039/D5TC00110B [pubs.rsc.org]
- 3. rsc.org [rsc.org]
- To cite this document: BenchChem. [Revolutionizing Organic Solar Cell Fabrication: A Green Solvent Approach with Pdino]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b8222528#green-solvent-processing-of-pdino-for-sustainable-osc-fabrication>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)